

# Essential Safety and Operational Guidance for Handling Methyl 4-hydroxyphenylacetate

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## Compound of Interest

Compound Name: Methyl 4-hydroxyphenylacetate

Cat. No.: B046666

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For researchers, scientists, and drug development professionals, ensuring safe and compliant handling of laboratory chemicals is paramount. This document provides immediate, essential safety and logistical information for **Methyl 4-hydroxyphenylacetate**, including personal protective equipment (PPE) recommendations, handling procedures, and disposal plans.

## Hazard Identification and Personal Protective Equipment

**Methyl 4-hydroxyphenylacetate** is classified as a hazardous chemical that can cause skin and serious eye irritation, as well as respiratory irritation.<sup>[1][2][3]</sup> Adherence to proper safety protocols is crucial to minimize risk.

### Recommended Personal Protective Equipment (PPE)

A comprehensive PPE strategy is critical to minimize exposure. The following table summarizes the recommended PPE for various laboratory operations involving **Methyl 4-hydroxyphenylacetate**.<sup>[2][3][4][5][6]</sup>

| Protection Type          | Specification   | Standard   |
|--------------------------|---|--|
| Eye Protection           | Goggles or safety glasses with side-shields. A face-shield may be required in situations with a higher risk of splashing.   | European Standard EN 166 or OSHA 29 CFR 1910.133.[1][2][5] |
| Hand Protection          | Protective gloves (e.g., chemical-resistant). Users should refer to the manufacturer's data for permeability and breakthrough times.  | EU Directive 89/686/EEC and the standard EN 374.[3]        |
| Skin and Body Protection | Wear appropriate protective gloves and clothing to prevent skin exposure, such as a lab coat or coveralls.[2][4][5] Protective boots may be required depending on the situation.  | Not specified in search results.                           |
| Respiratory Protection   | Generally not required under normal use conditions with adequate ventilation.[2][5] For large-scale operations, emergency situations, or if exposure limits are exceeded, use a NIOSH/MSHA or European Standard EN 136 approved respirator. | NIOSH/MSHA or European Standard EN 136.[2][5]              |

## Experimental Protocols: Handling and Storage

### Handling:

- Work in a well-ventilated area.[3][4][7] Local exhaust ventilation should be used if vapor or aerosol generation is likely.

- Avoid breathing dust, fumes, gas, mist, vapors, or spray.[1][2]
- Avoid contact with skin, eyes, and clothing.[3][4][7]
- Wash hands and any exposed skin thoroughly after handling.[1][4]
- Do not eat, drink, or smoke when using this product.[7]

#### Storage:

- Keep container tightly closed.[1][4]
- Store in a dry, cool, and well-ventilated place.[1][3][4]
- Keep away from heat and sources of ignition.[1]
- Store away from incompatible materials such as strong oxidizing agents and strong bases.[1]

## Emergency Procedures

#### First-Aid Measures:

- Eye Contact: Immediately rinse with plenty of water for at least 15 minutes, also under the eyelids.[1][4] Seek immediate medical attention if irritation persists.
- Skin Contact: Wash off immediately with soap and plenty of water while removing all contaminated clothing and shoes.[1] Get medical attention if skin irritation occurs.[4]
- Inhalation: Remove to fresh air.[1] If not breathing, give artificial respiration. Get medical attention.
- Ingestion: Clean mouth with water and get medical attention.[1]

#### Spill Management:

- Ensure adequate ventilation.[1]
- Use personal protective equipment as required.[1]

- For minor spills, absorb with an inert material (e.g., sand, earth, vermiculite), and sweep or shovel into suitable containers for disposal.[4][7]
- Prevent the chemical from entering drains.[1][3]

## Disposal Plan

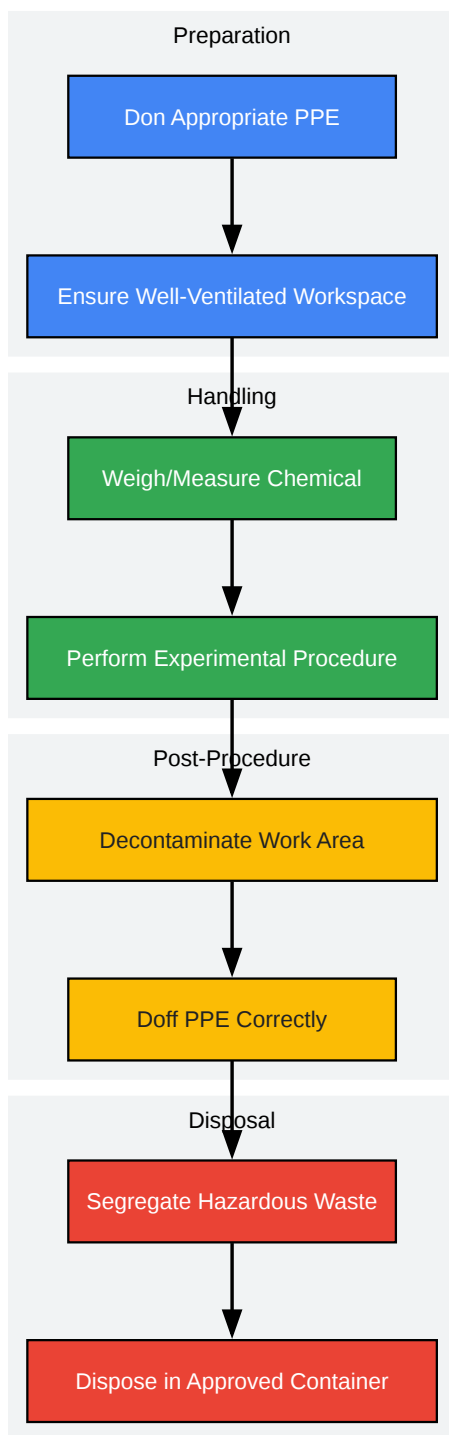
Waste from this product is classified as hazardous.[5] All disposal practices must be in accordance with local, regional, and national regulations.[4][5]

- Unused Product: Dispose of contents/container to an approved waste disposal plant.[1][2] This may involve incineration in a chemical incinerator equipped with an afterburner and scrubber system.[4]
- Contaminated Packaging: Dispose of the container to a hazardous or special waste collection point.[5]

Waste codes should be assigned by the user based on the application for which the product was used.[5]

## Visual Workflow for Safe Handling and Disposal

The following diagram outlines the key steps for the safe handling and disposal of **Methyl 4-hydroxyphenylacetate**.



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Caption: Workflow for handling **Methyl 4-hydroxyphenylacetate**.

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